

Formamidinium Iodide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Formamidinium iodide*

Cat. No.: *B12059652*

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CAS Number: 879643-71-7[1][2]

This technical guide provides an in-depth overview of **formamidinium iodide** (FAI), a critical precursor material in the development of high-efficiency perovskite solar cells and other optoelectronic devices. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the compound's properties, safety data, and established experimental protocols.

Core Properties and Safety Data

Formamidinium iodide is an organic salt that serves as a key component in the synthesis of formamidinium-based perovskites, most notably formamidinium lead iodide (FAPbI₃).[1][3] Its adoption in perovskite research is driven by the favorable optoelectronic properties it imparts to the final material, including a narrower bandgap and improved thermal stability compared to its methylammonium counterparts.[4]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **formamidinium iodide**.

Property	Value	Source
Molecular Formula	CH ₅ IN ₂	[5][6]
Molecular Weight	171.97 g/mol	[6]
Appearance	White to off-white crystalline solid/powder	[5]
Melting Point	242 °C (decomposes)	[5]
Solubility	Soluble in water, DMF, and DMSO	[5]

Safety and Hazard Information

Formamidinium iodide is classified as a hazardous substance. The following tables outline its GHS hazard statements and precautionary measures as indicated in its Safety Data Sheet (SDS).

GHS Hazard Statements[1][2][4]

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements (Prevention)[1][2][4]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.

Precautionary Statements (Response)[\[1\]](#)[\[2\]](#)[\[4\]](#)

Code	Statement
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

The following are detailed methodologies for the synthesis of **formamidinium iodide** and its subsequent use in the fabrication of formamidinium lead iodide (FAPbI₃) perovskite thin films for solar cell applications.

Synthesis of Formamidinium Iodide (FAI)

This protocol is adapted from a literature procedure for the synthesis of FAI.[\[7\]](#)

Materials:

- Formamidinium acetate
- Hydroiodic acid (57 wt% in water)
- Ethanol
- Chloroform
- Diethyl ether

Procedure:

- Dissolve formamidinium acetate (11.5 g, 0.11 mol) in ethanol (80 mL).
- Slowly add hydroiodic acid (30 mL, 0.227 mol) to the solution.
- Stir the reaction mixture at 50 °C for 2 hours.
- Remove the solvents by vacuum evaporation.
- Work up the residue with chloroform.
- Filter the resulting yellow crystals and wash them with chloroform (3 x 30 mL).
- Recrystallize the product from an ethanol/diethyl ether mixture to yield purified FAI.

Fabrication of FAPbI₃ Perovskite Thin Films (Two-Step Sequential Method)

This protocol describes a common two-step method for the deposition of FAPbI₃ thin films.^[7]

Materials:

- Lead iodide (PbI₂)
- **Formamidinium iodide (FAI)**

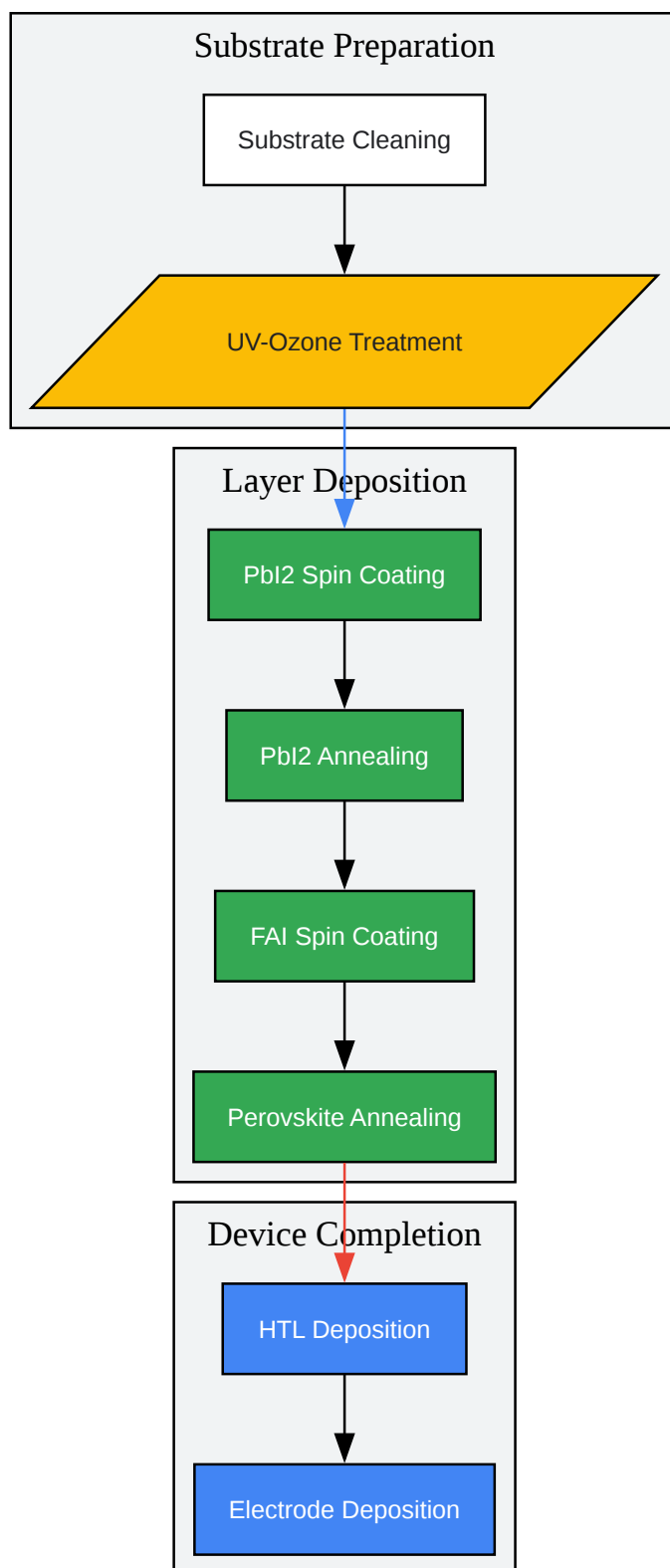
- N,N-Dimethylformamide (DMF)
- Isopropanol (IPA)
- Fused silica substrates

Procedure:

- Substrate Preparation: Clean the fused silica substrates by sonication in deionized water, acetone, and ethanol for 5 minutes each, followed by drying with a stream of nitrogen.
- Pbl₂ Layer Deposition:
 - Prepare a solution of Pbl₂ in DMF (0.46 g/mL) by stirring at 70 °C overnight.
 - Spin-coat the Pbl₂ solution onto the prepared substrates at 3000 rpm for 30 seconds.
 - Anneal the substrates at 70 °C for 10 minutes.
- FAI Layer Deposition and Perovskite Conversion:
 - Prepare a solution of FAI in IPA (50 mg/mL).
 - Spin-coat the FAI solution on top of the Pbl₂ layer at 1500-2500 rpm for 15 seconds.
 - Anneal the substrates at 170 °C for 10 minutes to facilitate the conversion to the FAPbl₃ perovskite phase.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the fabrication of a FAPbl₃ perovskite solar cell using a two-step sequential deposition method.



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Caption: A flowchart of the two-step sequential deposition process for FAPbI₃ perovskite solar cells.

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